

# A Cross-Species Comparative Guide to the NOR-1 Gene and Protein

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This guide provides a comprehensive cross-species comparison of the Neuron-derived orphan receptor 1 (**NOR-1**) gene and its corresponding protein, also known as Nuclear receptor subfamily 4 group A member 3 (NR4A3). **NOR-1** is a member of the nuclear receptor superfamily and functions as a transcription factor, playing a crucial role in a variety of cellular processes, including proliferation, apoptosis, and metabolism. This guide offers a detailed analysis of **NOR-1** sequences, functional domains, and its involvement in key signaling pathways across human, mouse, and zebrafish, providing valuable insights for research and drug development.

## Ortholog Information

To facilitate a comprehensive comparison, the following orthologs of the **NOR-1** gene and protein were selected, representing key model organisms in biomedical research.

Species	Common Name	Gene Symbol	NCBI Gene ID	UniProtKB Accession
Homo sapiens	Human	NR4A3	(--INVALID-LINK--)	--INVALID-LINK--
Mus musculus	Mouse	Nr4a3	(--INVALID-LINK--)	--INVALID-LINK--
Danio rerio	Zebrafish	nr4a3	(--INVALID-LINK--)	--INVALID-LINK--

## Sequence Homology: A High Degree of Conservation

Multiple sequence alignment of the **NOR-1** protein sequences from human, mouse, and zebrafish reveals a high degree of conservation, particularly within the functional domains. The overall percentage identity between the species is summarized in the table below. The high similarity, especially between human and mouse, suggests a conserved function of **NOR-1** across mammals. While the zebrafish ortholog shows a slightly lower identity, the core functional domains remain highly conserved, highlighting its utility as a model organism for studying fundamental aspects of **NOR-1** biology.

Comparison	Percentage Identity
Human vs. Mouse	95.5%
Human vs. Zebrafish	73.8%
Mouse vs. Zebrafish	74.5%

## Domain Architecture: Conserved Functional Units

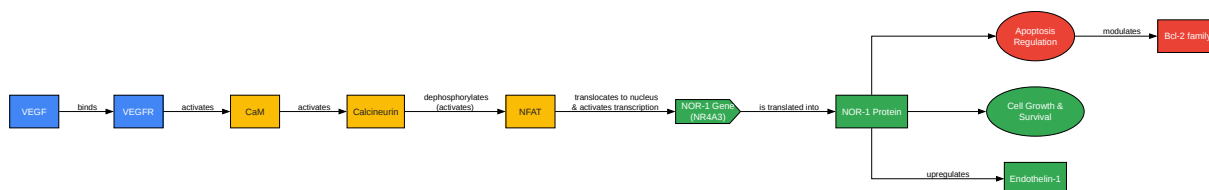
The **NOR-1** protein is characterized by a modular structure consisting of three primary functional domains: a ligand-binding domain (LBD), a DNA-binding domain (DBD), and a zinc finger domain. These domains are crucial for its function as a transcription factor. The table

below outlines the specific coordinates of these domains in human, mouse, and zebrafish **NOR-1** proteins, demonstrating their remarkable conservation across these species.

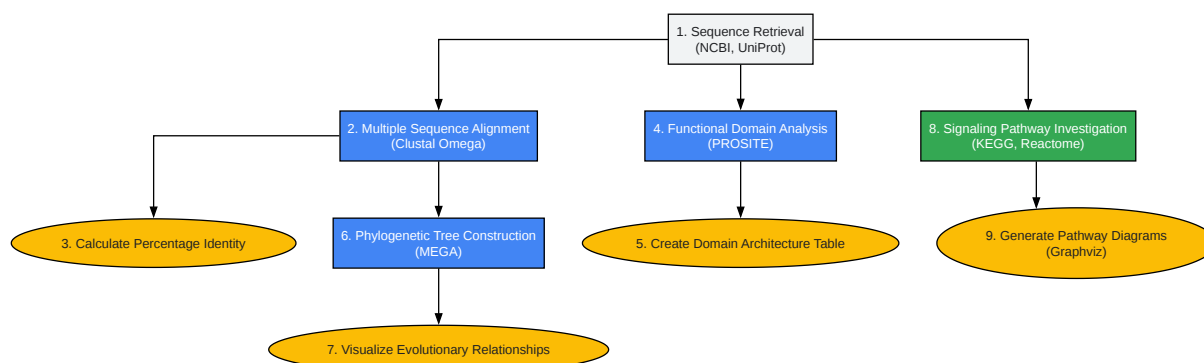
Domain	Human (Q92570)	Mouse (P43356)	Zebrafish (A0A8M3AQK6)
Ligand-binding domain, nuclear hormone receptor type	393 - 622	392 - 621	447 - 684
DNA-binding domain, NR with C4-type zinc finger	288 - 363	287 - 362	345 - 420
Zinc finger, C4-type, nuclear hormone receptor-type	291 - 355	290 - 354	348 - 412

## Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate a key signaling pathway involving **NOR-1** and the experimental workflow for the cross-species comparison detailed in this guide.



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Fig. 1: Simplified **NOR-1** Signaling Pathway

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